

Application Notes and Protocols for Nb-Feruloyltryptamine Solutions

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Compound of Interest

Compound Name: Nb-Feruloyltryptamine

Cat. No.: B1585132

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Abstract: This document provides a detailed protocol for the dissolution and storage of **Nb-Feruloyltryptamine** (N-Feruloyltryptamine), a naturally occurring phenolic amide with significant anti-inflammatory and neuroprotective properties. These guidelines are intended for researchers, scientists, and drug development professionals to ensure the consistent and effective use of **Nb-Feruloyltryptamine** in experimental settings. The protocols are based on currently available data and best practices for handling similar compounds.

Introduction

Nb-Feruloyltryptamine is a bioactive compound found in various plants, including *Datura stramonium* and *Carthamus tinctorius*.^[1] It is recognized for its potential therapeutic applications stemming from its anti-inflammatory and neuroprotective effects. The compound has been shown to modulate key signaling pathways, including NF- κ B, MAPK, and CREB/BDNF, which are implicated in cellular responses to stress, inflammation, and neuronal plasticity. Given its therapeutic potential, standardized protocols for the preparation of **Nb-Feruloyltryptamine** solutions are crucial for reproducible experimental outcomes.

Physicochemical Properties

A summary of the key physicochemical properties of **Nb-Feruloyltryptamine** is presented in Table 1.

Property	Value	Source
Molecular Formula	C ₂₀ H ₂₀ N ₂ O ₃	[1]
Molecular Weight	336.39 g/mol	[1]
Appearance	Powder	[1]
CAS Number	53905-13-8	[1][2]

Solubility Data

Nb-Feruloyltryptamine is soluble in several organic solvents. While exact quantitative solubility data is limited in publicly available literature, Table 2 provides a summary of known solvents and available concentration information. It is recommended that users determine the precise solubility for their specific experimental needs.

Solvent	Known Concentration/Solubility	Notes
Dimethyl Sulfoxide (DMSO)	Soluble. Commercially available as a 10 mM solution.	Recommended for creating stock solutions.[1]
Chloroform	Soluble	[1]
Dichloromethane	Soluble	[1]
Ethyl Acetate	Soluble	[1]
Acetone	Soluble	[1]

Experimental Protocols

This protocol describes the preparation of a 10 mM stock solution in DMSO.

Materials:

- **Nb-Feruloyltryptamine** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)

- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes
- Vortex mixer
- Analytical balance

Procedure:

- Preparation: Allow the vial of **Nb-Feruloyltryptamine** powder to equilibrate to room temperature for at least 60 minutes before opening to prevent condensation.[\[1\]](#)
- Weighing: Carefully weigh the desired amount of **Nb-Feruloyltryptamine** powder using an analytical balance. For a 10 mM stock solution, this will be approximately 3.36 mg per 1 mL of DMSO.
- Dissolution: Add the appropriate volume of anhydrous DMSO to the vial containing the powder.
- Mixing: Tightly cap the vial and vortex thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be used to aid dissolution, but avoid excessive heat.
- Verification: Visually inspect the solution to ensure there are no visible particulates.

Proper storage is critical to maintain the stability and activity of **Nb-Feruloyltryptamine** solutions.

Short-Term Storage (Working Solutions):

- It is recommended to prepare and use solutions on the same day.[\[1\]](#)
- If short-term storage is necessary, store working solutions at 2-8°C for no longer than 24 hours. Protect from light.

Long-Term Storage (Stock Solutions):

- For long-term storage, it is recommended to aliquot the stock solution into smaller, single-use volumes in tightly sealed vials.^[1]
- Store the aliquots at -20°C. Under these conditions, the solution is generally stable for up to two weeks.^[1]
- For longer-term storage, it is advisable to store at -80°C, although specific stability data for this condition is not readily available.
- Before use, thaw the frozen aliquot at room temperature and ensure it is completely dissolved before further dilution.

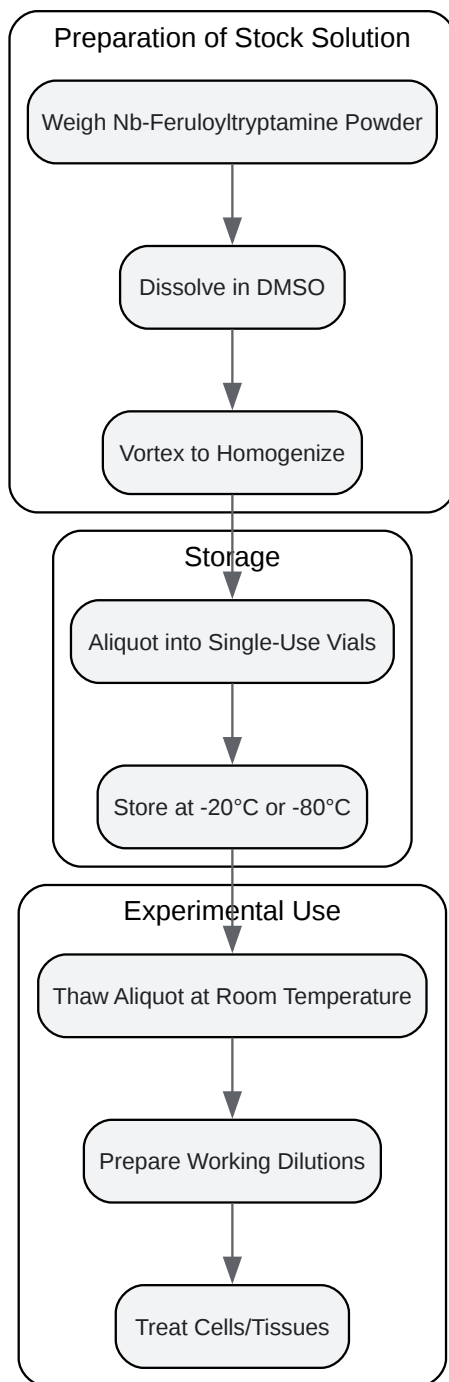
Stability Considerations

- **pH Stability:** As a hydroxycinnamic acid amide, **Nb-Feruloyltryptamine** may be susceptible to degradation at high pH. It is advisable to maintain solutions at a neutral or slightly acidic pH if they are to be used in aqueous buffers for extended periods.
- **Light Sensitivity:** Compounds containing a ferulic acid moiety can undergo photoisomerization when exposed to light. Therefore, it is crucial to protect **Nb-Feruloyltryptamine** solutions from light by using amber vials or by wrapping containers in aluminum foil.
- **Temperature Stability:** Solid **Nb-Feruloyltryptamine** can be stored for up to 24 months at 2-8°C when kept in a tightly sealed vial.^[1] Solutions are less stable and should be stored frozen as described above.

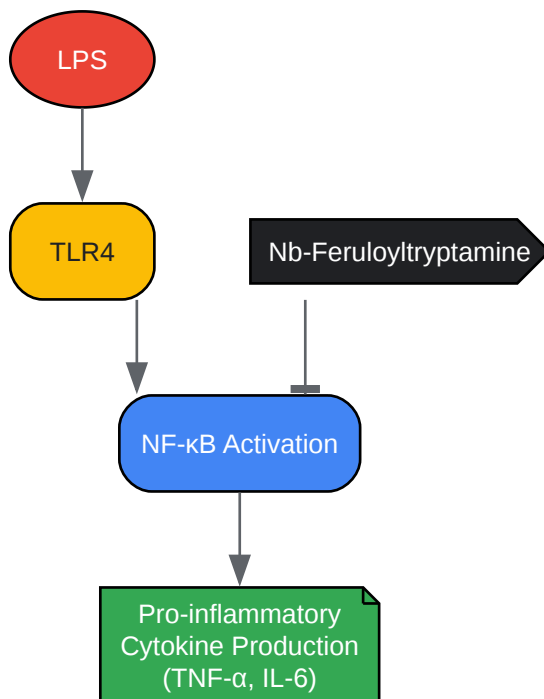
Signaling Pathways and Experimental Workflows

The biological effects of **Nb-Feruloyltryptamine** are mediated through the modulation of several key signaling pathways. The following diagrams illustrate these pathways and a general experimental workflow for preparing and using **Nb-Feruloyltryptamine** solutions.

Experimental Workflow for Nb-Feruloyltryptamine Solution Preparation

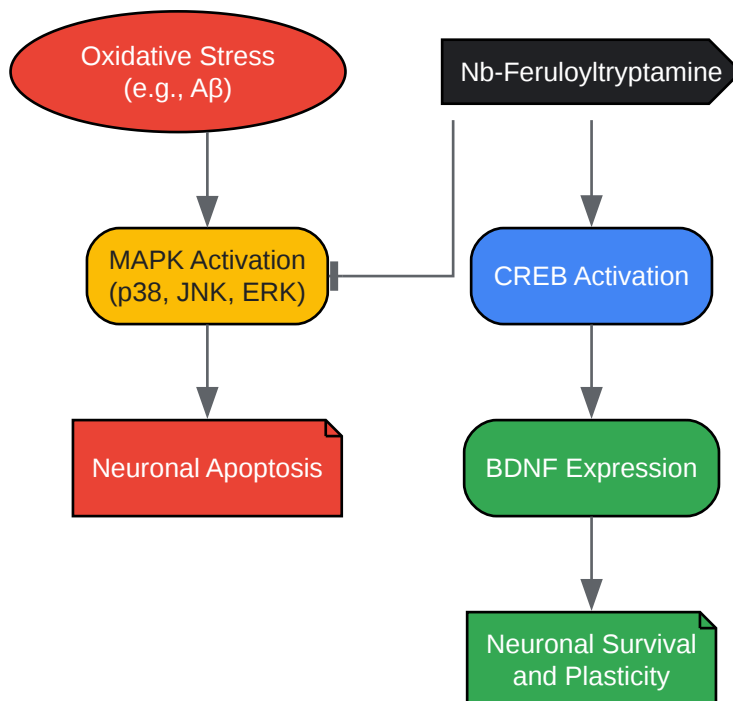
[Click to download full resolution via product page](#)Caption: Workflow for **Nb-Feruloyltryptamine** Solution Preparation.

Anti-Inflammatory Signaling Pathway of Nb-Feruloyltryptamine

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Caption: **Nb-Feruloyltryptamine's** Inhibition of the NF-κB Pathway.

Neuroprotective Signaling Pathway of Nb-Feruloyltryptamine



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Caption: Neuroprotective Mechanisms of **Nb-Feruloyltryptamine**.

Conclusion

This application note provides a comprehensive guide for the dissolution and storage of **Nb-Feruloyltryptamine** solutions. Adherence to these protocols will help ensure the integrity and activity of the compound, leading to more reliable and reproducible experimental results. Researchers are encouraged to perform their own validation for specific applications, particularly concerning long-term stability and compatibility with various buffer systems.

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References

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